

5-Undecanol: Absence of Applications in Flavor and Fragrance Research

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Compound of Interest

Compound Name: **5-Undecanol**

Cat. No.: **B1582354**

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Extensive research into the applications of **5-undecanol** in the flavor and fragrance industry has revealed a consensus that this specific isomer is not utilized in these fields. Authoritative industry resources explicitly recommend against its use for both flavor and fragrance purposes. [1] Consequently, detailed application notes, experimental protocols, and quantitative sensory data for **5-undecanol** are not available.

This document summarizes the known chemical and physical properties of **5-undecanol** and provides a comparative overview with its isomer, 1-undecanol, which is widely used in the industry. Additionally, a generalized experimental workflow for the sensory evaluation of a potential new flavor or fragrance ingredient is presented to illustrate the research that would be necessary to characterize **5-undecanol**.

Physicochemical Properties of 5-Undecanol

While not used for its organoleptic properties, the basic physicochemical data for **5-undecanol** has been documented.

Property	Value
Molecular Formula	C ₁₁ H ₂₄ O
Molecular Weight	172.31 g/mol
CAS Number	37493-70-2
Boiling Point	228-230 °C at 760 mmHg
Flash Point	94 °C (201 °F)
Solubility	Soluble in alcohol; Insoluble in water (49.73 mg/L @ 25 °C est.)
Appearance	Colorless to almost colorless clear liquid

Comparative Analysis: 5-Undecanol vs. 1-Undecanol

The contrast between the lack of application for **5-undecanol** and the widespread use of its isomer, 1-undecanol, is stark. 1-Undecanol, also known as undecyl alcohol, is a well-established ingredient in the flavor and fragrance industry.

Feature	5-Undecanol	1-Undecanol
Odor Profile	No data available.	Floral, waxy, citrus with fatty notes. [2] [3] [4] [5] Described as having a fresh, clean, rose, and soapy aroma. [4]
Flavor Profile	No data available.	Waxy, aldehydic, soapy with a citrus note. [6]
Applications	Not recommended for flavor or fragrance use. [1]	Used in floral and citrus fragrance compositions, such as rose, acacia, and cologne. [7] Also used in various food flavors including citrus, pineapple, and rose. [7] As a precursor in the synthesis of flavor and fragrance esters. [5]
FEMA GRAS Status	Not listed.	GRAS (Generally Recognized as Safe), FEMA Number 3097. [4]

Experimental Protocols for Sensory Analysis

For a compound to be considered for use in flavor and fragrance, it must undergo rigorous sensory evaluation. The following are generalized protocols that would be applied to a novel substance.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a critical technique for identifying which volatile compounds in a sample have an odor. [\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Objective: To determine the odor-active components of a sample.

Methodology:

- Sample Preparation: Dilute the **5-undecanol** sample in a volatile solvent (e.g., ethanol or diethyl ether).
- Injection: Inject the sample into a gas chromatograph.
- Separation: The GC separates the individual components of the sample based on their volatility and polarity. The column effluent is split.
- Detection: One portion of the effluent is directed to a standard detector (e.g., a mass spectrometer or flame ionization detector) to identify and quantify the compounds. The other portion is directed to a heated sniffing port.
- Olfactory Evaluation: A trained sensory panelist sniffs the effluent from the sniffing port and records the odor character and intensity for each compound as it elutes from the column.

Sensory Panel Evaluation for Odor and Flavor Thresholds

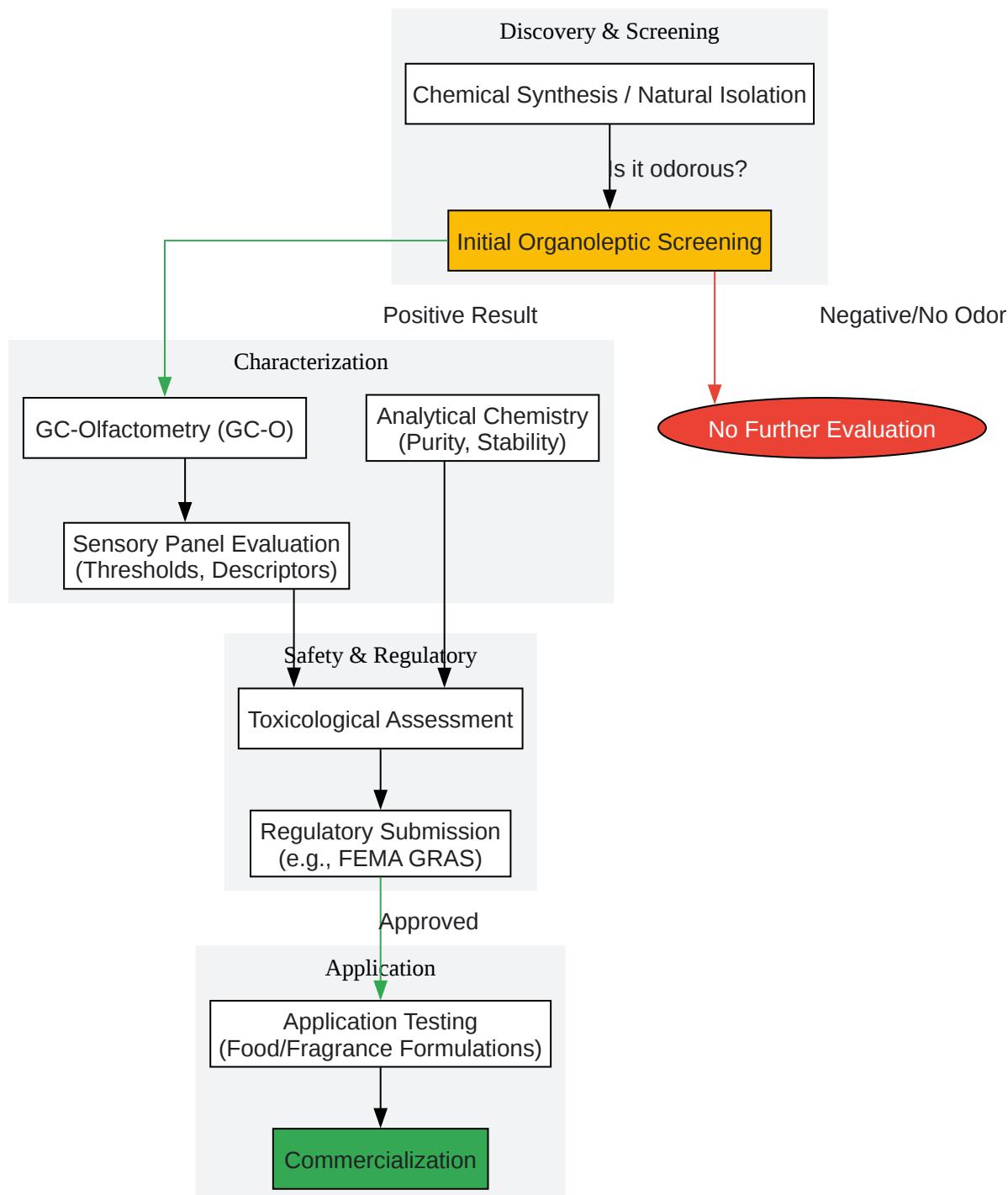
Objective: To determine the detection and recognition thresholds of **5-undecanol** in a specific medium (e.g., water, air, or a simple food base).

Methodology:

- Panelist Selection and Training: Select and train a panel of individuals for their ability to consistently detect and describe specific odors and tastes.
- Sample Preparation: Prepare a series of dilutions of **5-undecanol** in the desired medium. The concentration range should span from well below the expected threshold to clearly perceptible levels.
- Presentation: Present the samples to the panelists in a randomized and blinded fashion, often using a triangle test (two blanks and one sample) or a 3-Alternative Forced Choice (3-AFC) method.
- Data Analysis: Analyze the panelists' responses to determine the concentration at which the substance can be reliably detected (detection threshold) and recognized by its characteristic aroma or taste (recognition threshold).

Logical Workflow for Flavor/Fragrance Ingredient Evaluation

The following diagram illustrates the typical workflow for evaluating a new chemical entity for its potential use as a flavor or fragrance ingredient. **5-Undecanol** has not progressed past the initial screening phase for organoleptic properties.

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Typical workflow for evaluating a new flavor or fragrance ingredient.

Conclusion

Based on available data, **5-undecanol** has no established applications in the flavor and fragrance industry. The lack of any documented positive sensory characteristics, combined with explicit recommendations against its use, precludes the development of detailed application notes and protocols. Research and development in this sector are focused on its isomer, 1-undecanol, and other aliphatic alcohols with desirable organoleptic properties.

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